

An In-depth Technical Guide to 4-(Diethoxymethyl)benzaldehyde: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-(Diethoxymethyl)benzaldehyde

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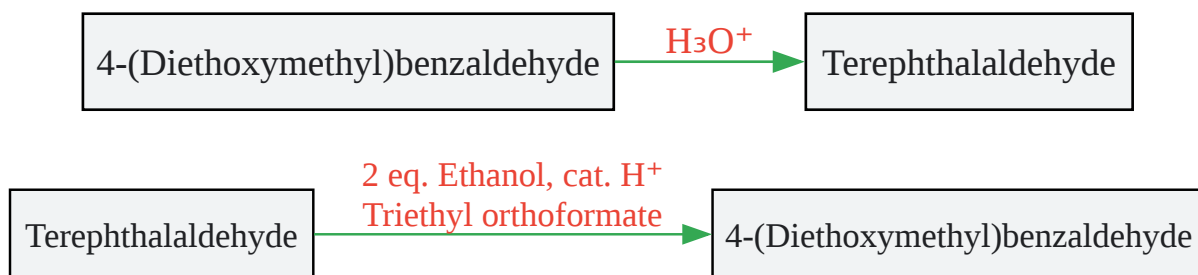
Abstract

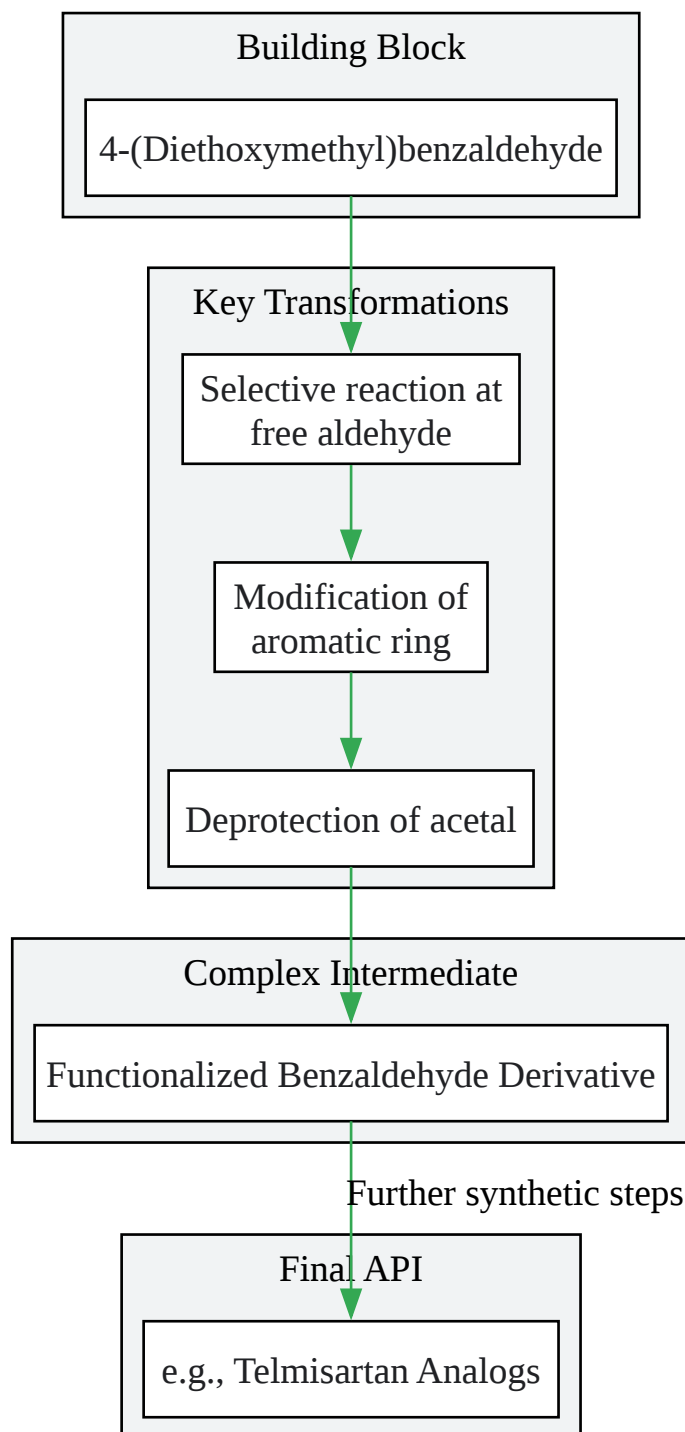
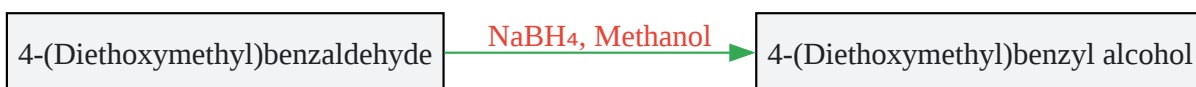
4-(Diethoxymethyl)benzaldehyde, also known as terephthalaldehyde mono(diethyl acetal), is a versatile organic compound with significant applications in synthetic chemistry. Its unique structure, featuring both a reactive aldehyde group and a stable diethyl acetal, makes it a valuable intermediate in the synthesis of a wide range of chemical entities, including pharmaceuticals, agrochemicals, and fragrances.^{[1][2]} This technical guide provides a comprehensive overview of the chemical and physical properties of **4-(diethoxymethyl)benzaldehyde**, detailed experimental protocols for its synthesis and key reactions, and a discussion of its applications, particularly in the realm of drug development.

Chemical Properties and Identification

4-(Diethoxymethyl)benzaldehyde is a substituted aromatic aldehyde. The presence of the diethoxymethyl group serves as a protecting group for one of the aldehyde functionalities of terephthalaldehyde, allowing for selective reactions at the unprotected aldehyde site.

Structure:





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References

- 1. nbinnno.com [nbinnno.com]
- 2. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(Diethoxymethyl)benzaldehyde: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630343#4-diethoxymethyl-benzaldehyde-chemical-properties]

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